Coupling reactions using 5-(trifluoromethyl)morpholin-3-one scaffold

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Compound of Interest

Compound Name:	*5-(Trifluoromethyl)morpholin-3-one*
CAS No.:	*1211582-12-5*
Cat. No.:	*B1455815*

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Application Note: Strategic Coupling of **5-(Trifluoromethyl)morpholin-3-one**

Executive Summary & Scientific Rationale

The **5-(trifluoromethyl)morpholin-3-one** scaffold represents a high-value pharmacophore in modern drug discovery. It combines the privileged morpholinone ring—found in blockbuster Factor Xa inhibitors—with a trifluoromethyl (

) group.

Why this scaffold?

- Metabolic Stability: The

  group blocks metabolic soft spots (typically oxidative metabolism by CYP450) at the C5 position.

- Bioisosterism: It serves as a lipophilic, non-ionizable surrogate for proline or other cyclic amides, improving blood-brain barrier (BBB) permeability.

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- Electronic Modulation: The strong electron-withdrawing nature of the

  group ($ \sigma_I \approx 0.40 $) significantly lowers the pKa of the lactam nitrogen (N4), making it more acidic than unsubstituted morpholin-3-one.

Scope of this Guide: This application note details the N-arylation of this scaffold. Due to the electron-deficient nature of the lactam nitrogen, standard nucleophilic substitutions (

) often fail unless the electrophile is highly activated. We present two robust, self-validating protocols:

- Method A: Palladium-Catalyzed Cross-Coupling (Buchwald-Hartwig) – For high yields with unactivated aryl halides.
- Method B: Copper-Catalyzed Oxidative Coupling (Chan-Lam) – For mild conditions using boronic acids.[1]

Reactivity Profile & Decision Matrix

The presence of the

group at C5 creates a dipole that deactivates the N4-nitrogen nucleophilicity while increasing its acidity. This necessitates specific ligand/base combinations.[2]

Decision Tree for Experimental Design:

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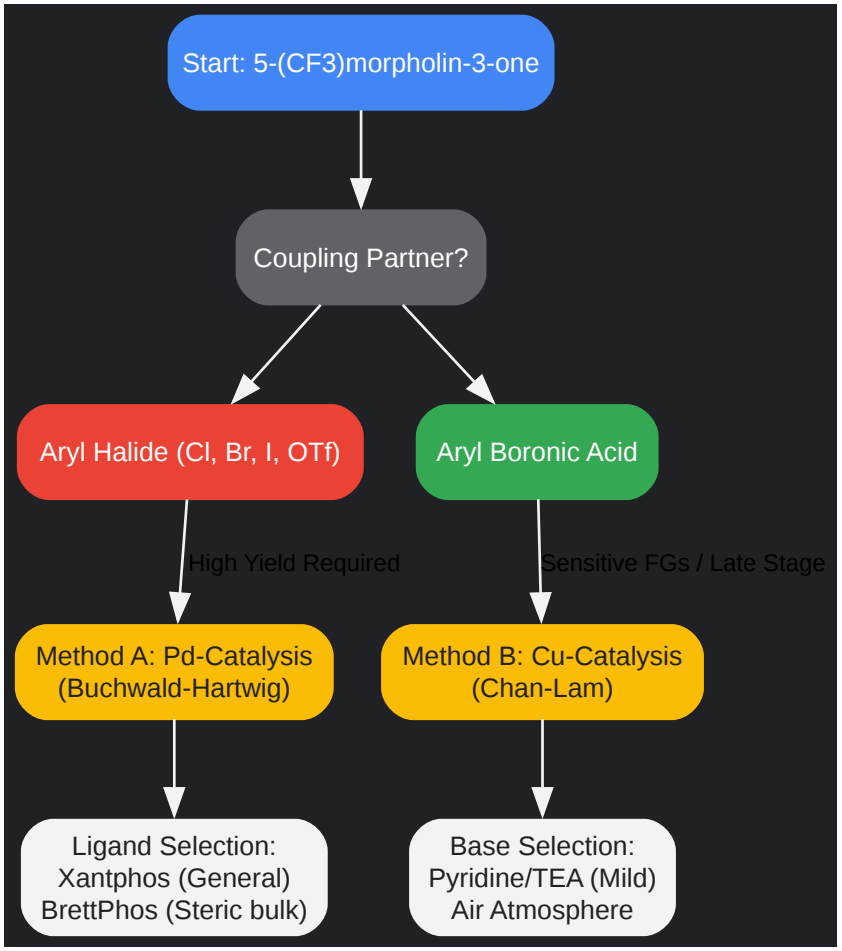

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Figure 1: Strategic decision matrix for selecting the optimal coupling pathway based on available electrophiles and functional group tolerance.

Protocol A: Palladium-Catalyzed N-Arylation (Buchwald-Hartwig)

Mechanism & Insight: Lactams are weaker nucleophiles than amines. The

group exacerbates this. Successful coupling requires a ligand that facilitates the reductive elimination of the C-N bond from the Pd(II) center. Xantphos (wide bite angle) and BrettPhos (bulky, electron-rich) are the gold standards here. We utilize Cesium Carbonate (

) as the base to effectively deprotonate the acidified lactam N-H.

Materials Table

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Component	Reagent	Equiv.[2][3][4][5][6][7][8][9][10]	Role
Substrate	5-(trifluoromethyl)morpholin-3-one	1.0	Nucleophile
Electrophile	Aryl Bromide/Chloride	1.2	Coupling Partner
Catalyst		0.02-0.05	Palladium Source (Pd0)
Ligand	Xantphos OR BrettPhos	0.04-0.10	Ligand (L:Pd 2:1)
Base	(anhydrous)	2.0	Base
Solvent	1,4-Dioxane or Toluene	[0.2 M]	Solvent (Degassed)

Step-by-Step Procedure

- Preparation (Inert Atmosphere):
  - Flame-dry a resealable reaction vial (e.g., microwave vial) equipped with a magnetic stir bar. Cool under a stream of Argon or Nitrogen.
  - Critical Step: Weigh

    and the Ligand (Xantphos) in a glovebox or under strict inert flow. Pre-complexation is not strictly necessary but ensures consistency.
- Reagent Addition:
  - Add the **5-(trifluoromethyl)morpholin-3-one** (1.0 equiv), Aryl Halide (1.2 equiv), and

    (2.0 equiv) to the vial.
  - Note: If the aryl halide is a liquid, add it via syringe after solvent addition.

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- Solvent & Degassing:
  - Add anhydrous 1,4-Dioxane to achieve a concentration of 0.2 M relative to the morpholinone.
  - Sparge the mixture with Argon for 5–10 minutes. Oxygen is a poison to the Pd(0) species.
- Reaction:
  - Seal the vial with a Teflon-lined crimp cap.
  - Heat the reaction block to 100°C. Stir vigorously (800+ rpm) to ensure suspension of the insoluble carbonate base.
  - Monitor via LC-MS at 4 hours. Most reactions reach completion within 12–16 hours.
- Work-up:
  - Cool to room temperature. Filter the mixture through a pad of Celite® to remove inorganic salts and Palladium black. Rinse with EtOAc.
  - Concentrate the filtrate under reduced pressure.
  - Purify via Flash Column Chromatography (typically Hexanes/EtOAc or DCM/MeOH gradients).

Troubleshooting:

- Low Conversion? Switch to BrettPhos precatalyst (Gen 3) if the aryl halide is sterically hindered (ortho-substituted).
- Dehalogenation of Partner? Lower temperature to 80°C and increase catalyst loading.

Protocol B: Copper-Catalyzed N-Arylation (Chan-Lam)

Mechanism & Insight: This method utilizes an oxidative cycle (

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). It is milder and tolerates air, making it ideal for late-stage functionalization where the harsh base of Method A might racemize the

stereocenter (though the C5 position is generally robust, the

group can induce retro-aldol type decomposition under extreme basicity).

Materials Table

Component	Reagent	Equiv.[2][3][4][5][6][7][8][9][10][11]	Role
Substrate	5-(trifluoromethyl)morpholin-3-one	1.0	Nucleophile
Reagent	Aryl Boronic Acid ( )	2.0	Coupling Partner
Catalyst	(Anhydrous)	1.0	Copper Source
Base	Pyridine	2.0	Base/Ligand
Additive	4Å Molecular Sieves	200 mg/mmol	Water Scavenger
Solvent	DCM or DCE	[0.1 M]	Solvent

Step-by-Step Procedure

- Setup (Open Air):
  - To a round-bottom flask, add **5-(trifluoromethyl)morpholin-3-one** (1.0 equiv), Aryl Boronic Acid (2.0 equiv), and

    (1.0 equiv).
  - Add activated 4Å Molecular Sieves (powdered). Critical: Water inhibits the catalytic cycle by competing for coordination.
- Activation:

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- Add DCM (Dichloromethane) to dissolve the organic components.
- Add Pyridine (2.0 equiv) slowly. The solution should turn a deep blue/green, indicating the formation of the active Cu-amine complex.

- Reaction:
  - Attach a drying tube (calcium chloride) to the flask. Do not seal under inert gas; the reaction requires atmospheric oxygen (or a balloon of

    for faster rates) to re-oxidize Cu(I) to Cu(II).
  - Stir at Room Temperature for 24–48 hours.
  - Optimization: If sluggish, heat to 40°C or switch solvent to 1,2-Dichloroethane (DCE) and heat to 70°C.
- Work-up:
  - Dilute with DCM and wash with 10% aqueous

    (to sequester copper) or EDTA solution.
  - Dry organic layer over

    , filter, and concentrate.

Mechanistic Pathway (Visualization)

The following diagram illustrates the catalytic cycle differences, highlighting why specific conditions are chosen for the

-substituted scaffold.

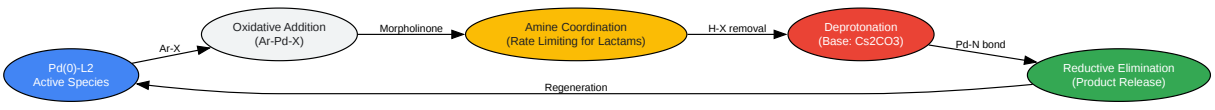

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Figure 2: Simplified Buchwald-Hartwig cycle. For 5-CF3-morpholin-3-one, the 'Coordination' and 'Deprotonation' steps are critical due to the reduced nucleophilicity caused by the inductive effect of the trifluoromethyl group.

References & Authority

- General Buchwald-Hartwig of Lactams:
  - Eastman, K. J., et al. "Pd-Catalyzed C-N Bond Formation of Amides and Lactams." Journal of the American Chemical Society, 2008.
  - Note: Establishes Xantphos/Cs2CO3 as the baseline for lactam coupling.
- Fluorine in Medicinal Chemistry:
  - Purser, S., et al. "Fluorine in medicinal chemistry." Chemical Society Reviews, 2008.
  - Context: Explains the metabolic stability conferred by the 5-CF3 substitution.
- Chan-Lam Coupling Protocols:
  - Qiao, J. X., & Lam, P. Y. S. "Copper-promoted carbon-heteroatom bond cross-coupling with boronic acids and derivatives." Synthesis, 2011.[12]
- Synthesis of Trifluoromethyl Heterocycles:
  - Specific scaffold synthesis (CAS 1422253-19-1) is often derived from trifluoro-amino-alcohol precursors. See: Journal of Fluorine Chemistry archives for general ring-closing methodologies of

    -amino alcohols with chloroacetyl chloride.

Disclaimer: This Application Note is for research purposes. The **5-(trifluoromethyl)morpholin-3-one** scaffold is a potent chemical entity; all standard laboratory safety protocols (PPE, Fume Hood) must be observed, particularly regarding the handling of palladium catalysts and halogenated solvents.

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